

A Technical Guide to the Solubility of Brucine Sulfate in Organic Solvents

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Compound of Interest

Compound Name: *Brucine sulfate*

Cat. No.: *B213112*

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Introduction

Brucine sulfate, the salt of the alkaloid brucine, is a compound of significant interest in various chemical and pharmaceutical applications. Its utility as a chiral resolving agent for racemic mixtures of acids is a cornerstone of stereochemistry.^{[1][2]} A thorough understanding of its solubility characteristics in organic solvents is paramount for its effective use in synthesis, purification, and formulation development. This technical guide provides a summary of the available solubility data, a detailed experimental protocol for solubility determination, and a visualization of a key application workflow.

Data Presentation: Solubility of Brucine Sulfate

Precise quantitative solubility data for **brucine sulfate** in a range of organic solvents is not readily available in published literature. However, qualitative solubility information has been compiled from various sources. The following table summarizes the known solubility of **brucine sulfate** in common organic solvents. It is important to note that "soluble" indicates that the substance dissolves, but does not provide information on the concentration at saturation.

Solvent	Qualitative Solubility
Methanol	Soluble
Ethanol	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble
Chloroform	Soluble
Dichloromethane	Soluble
Acetone	Soluble
Ethyl Acetate	Soluble
Pyridine	Soluble
Ether	Slightly Soluble

Experimental Protocols: Determination of a Solid's Solubility in an Organic Solvent

The following is a general experimental protocol for the quantitative determination of the solubility of a solid, such as **brucine sulfate**, in an organic solvent. This method is based on the principle of creating a saturated solution and then determining the concentration of the solute.

Objective: To determine the solubility of a solid compound in a specific organic solvent at a given temperature.

Materials:

- The solid compound (e.g., **brucine sulfate**)
- The desired organic solvent
- Analytical balance
- A temperature-controlled shaker or water bath

- A calibrated thermometer
- Volumetric flasks
- Pipettes
- Syringe filters (chemically compatible with the solvent)
- Vials with airtight caps
- Evaporating dish or beaker
- Vacuum oven or desiccator

Procedure:

- Preparation of a Saturated Solution:
 1. Add an excess amount of the solid compound to a vial. The excess is crucial to ensure that the solution becomes saturated.
 2. Pipette a known volume of the organic solvent into the vial.
 3. Securely cap the vial to prevent solvent evaporation.
 4. Place the vial in a temperature-controlled shaker or water bath set to the desired temperature.
 5. Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours), with continuous agitation to ensure thorough mixing.
- Sample Collection and Filtration:
 1. Once equilibrium is reached, cease agitation and allow the excess solid to settle.
 2. Carefully draw a known volume of the supernatant (the clear liquid above the solid) using a pipette. It is critical not to disturb the undissolved solid.

3. Immediately filter the collected supernatant through a syringe filter into a pre-weighed, clean, and dry evaporating dish or beaker. This step removes any remaining microscopic solid particles.
- Solvent Evaporation and Mass Determination:
 1. Place the evaporating dish containing the filtered saturated solution in a vacuum oven at a temperature that will facilitate solvent evaporation without decomposing the solid. Alternatively, a desiccator under vacuum can be used.
 2. Once the solvent has completely evaporated, a solid residue of the dissolved compound will remain.
 3. Carefully weigh the evaporating dish with the dry residue.
 - Calculation of Solubility:
 1. Subtract the initial weight of the empty evaporating dish from the final weight to determine the mass of the dissolved solid.
 2. The solubility can then be calculated in various units, for example, as grams of solute per 100 mL of solvent:

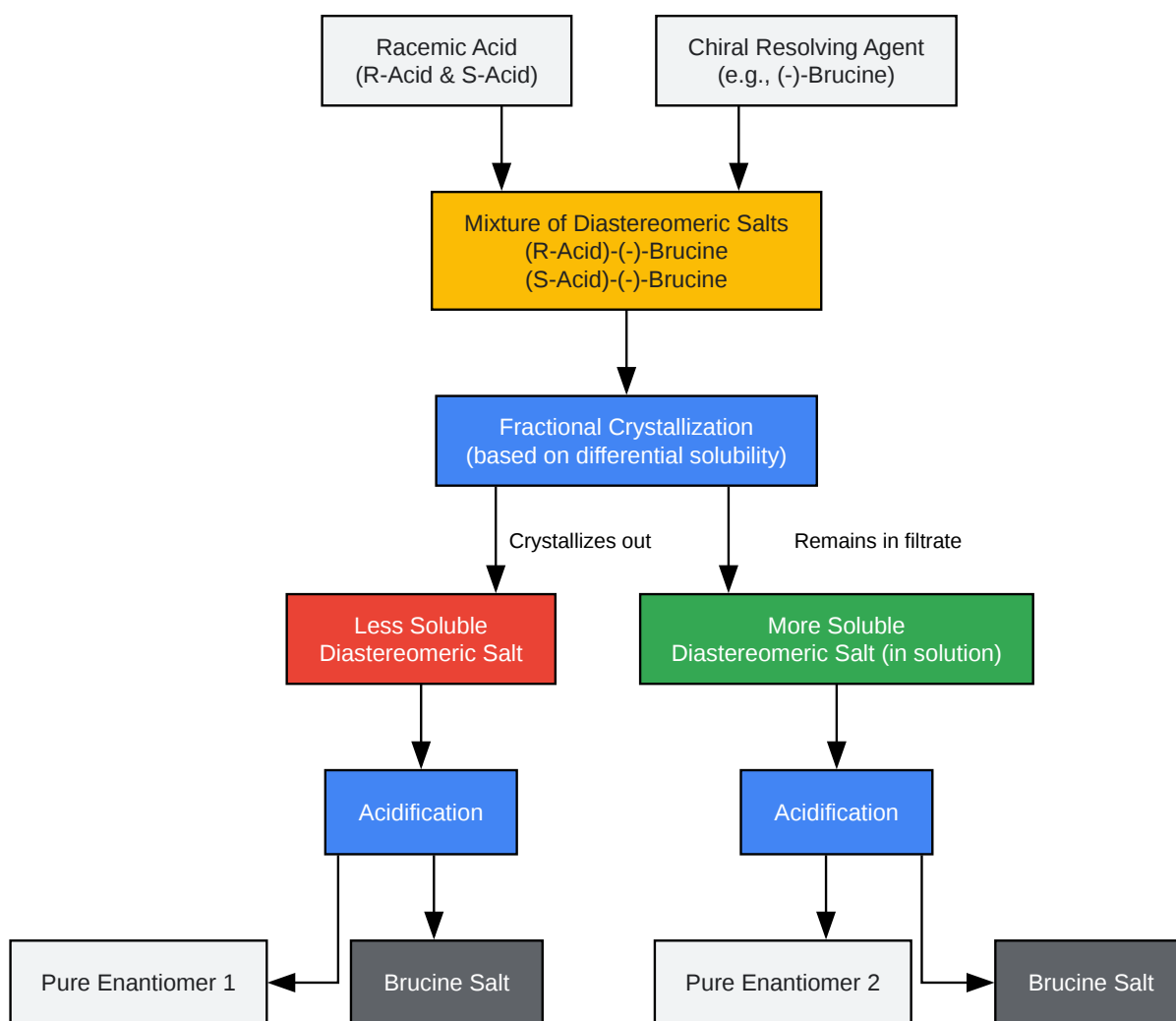
$$\text{Solubility (g/100 mL)} = (\text{Mass of residue (g)} / \text{Volume of supernatant collected (mL)}) * 100$$

Safety Precautions:

- Always work in a well-ventilated fume hood when handling organic solvents.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Material Safety Data Sheet (MSDS) for both the solute and the solvent for specific handling and safety information. **Brucine sulfate** is highly toxic if ingested or inhaled.

Mandatory Visualization: Chiral Resolution Workflow

Brucine, a chiral base, is widely used to resolve racemic mixtures of acids. The process relies on the formation of diastereomeric salts, which have different physical properties, including solubility, allowing for their separation.



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Caption: Workflow for the chiral resolution of a racemic acid using brucine.

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References

- 1. chem.libretexts.org [chem.libretexts.org]
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